

An In-depth Technical Guide to **tert-Butyl (4-methylpiperidin-4-yl)carbamate**

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Compound of Interest

Compound Name: *Tert-butyl (4-methylpiperidin-4-yl)carbamate*

Cat. No.: B062008

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IUPAC Name: *tert-butyl N-(4-methylpiperidin-4-yl)carbamate*[\[1\]](#)

This technical guide provides a comprehensive overview of **tert-butyl (4-methylpiperidin-4-yl)carbamate**, a key intermediate in pharmaceutical and chemical synthesis. The document details its chemical and physical properties, a standard synthesis protocol, and its applications in drug development and research.

Chemical and Physical Properties

The fundamental properties of **tert-butyl (4-methylpiperidin-4-yl)carbamate** are summarized in the table below, providing a quick reference for researchers.

Property	Value
CAS Number	163271-08-7
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂ [1]
Molecular Weight	214.30 g/mol
Appearance	White to off-white powder [1]
Boiling Point	308.407 °C at 760 mmHg [1]
Density	1.014 g/cm ³ [1]
Flash Point	140.32 °C [1]
pKa	12.75 ± 0.20 (Predicted) [1]
Solubility	Soluble in organic solvents, insoluble in water. [1]

Synthesis Protocol

A general and effective method for the synthesis of **tert-butyl (4-methylpiperidin-4-yl)carbamate** involves the deprotection of a benzoyl-protected precursor.[\[2\]](#)

General Procedure from (1-benzoyl-4-methylpiperidin-4-yl)carbamate:[\[2\]](#)

- Dissolution: Dissolve tert-Butyl (1-benzoyl-4-methylpiperidin-4-yl)carbamate (1.0 mmol, 318 mg) in ethanol (3 mL).
- Hydrolysis: Add 6 N aqueous sodium hydroxide (6.0 mmol, 1.0 mL) to the solution.
- Reflux: Heat the reaction mixture at reflux for 8 hours.
- Concentration: Upon completion of the reaction, concentrate the mixture under reduced pressure.
- Extraction: Add ethyl acetate (30 mL) to the concentrated residue.
- Washing: Separate the organic layer and wash it twice with distilled water.

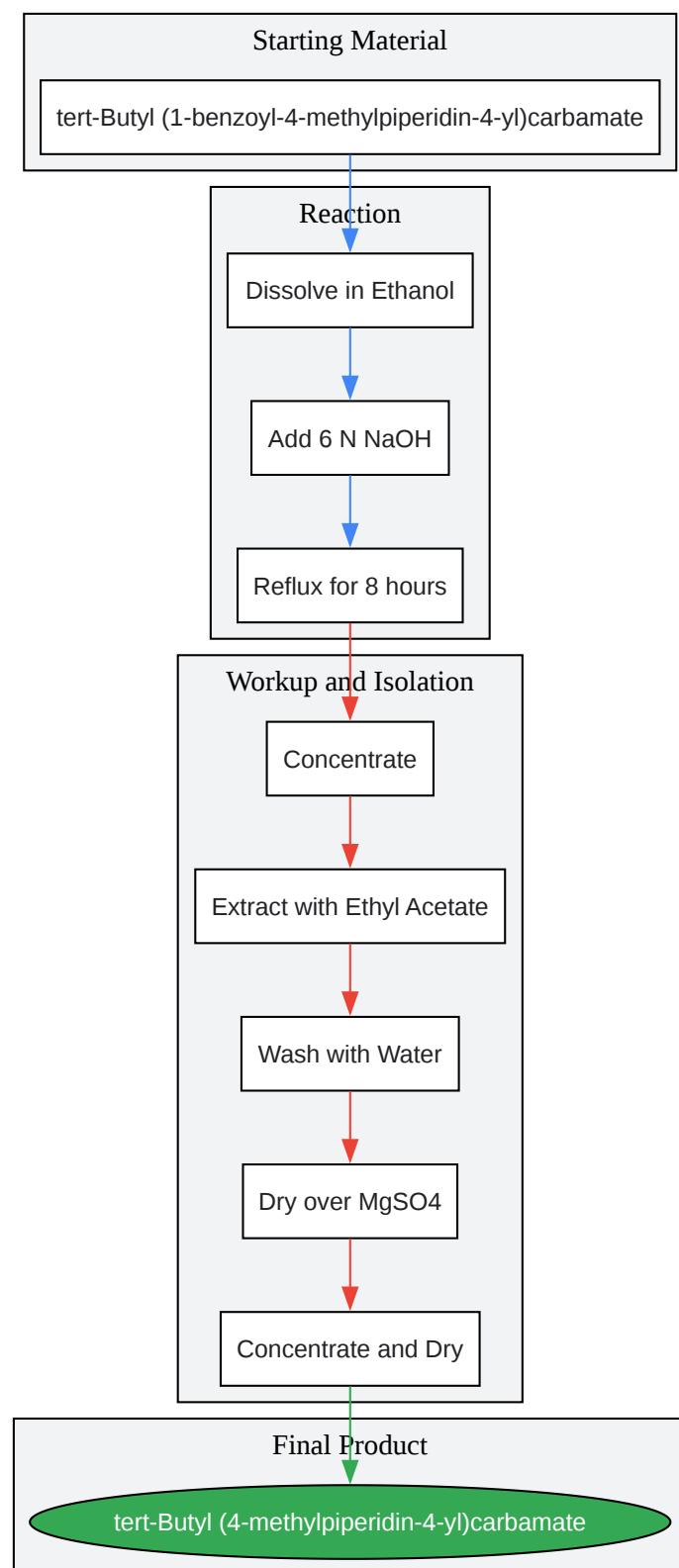
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Isolation: Concentrate the dried organic layer under reduced pressure and dry the resulting product to yield **tert-butyl (4-methylpiperidin-4-yl)carbamate**.

Characterization Data:[\[2\]](#)

- Mass Spectrum (EI, m/z): 214 [M]⁺
- ¹H-NMR (CDCl₃) δ: 4.37 (1H, br s), 2.84-2.80 (4H, m), 1.91 (2H, dt, J = 13.3, 3.9 Hz), 1.51 (2H, td, J = 12.9, 6.2 Hz), 1.44 (9H, s), 1.34 (3H, s)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **tert-butyl (4-methylpiperidin-4-yl)carbamate**.

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Synthesis workflow for **tert-butyl (4-methylpiperidin-4-yl)carbamate**.

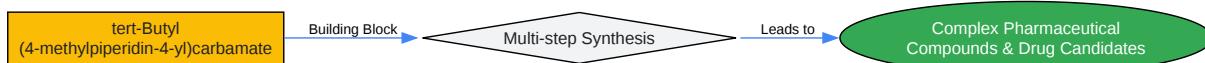
Applications in Research and Drug Development

Tert-butyl (4-methylpiperidin-4-yl)carbamate is a valuable building block in organic synthesis, with significant applications in the pharmaceutical industry.^{[1][2]} Its structure, featuring a protected amine on a piperidine scaffold, makes it a versatile intermediate for the synthesis of more complex molecules.^[1]

- **Pharmaceutical Intermediates:** It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.^[1] The tert-butoxycarbonyl (Boc) protecting group allows for selective reactions at other positions of the molecule, which can be later removed under acidic conditions.
- **Drug Discovery:** This compound is utilized by medicinal chemists to introduce the 4-methyl-4-aminopiperidine moiety into potential drug candidates. This structural motif is found in a range of biologically active molecules.
- **Development of Therapeutic Agents:** It is used in the synthesis of compounds being investigated as potential therapeutic agents.^[2]

Logical Relationship Diagram

The following diagram outlines the logical relationship of **tert-butyl (4-methylpiperidin-4-yl)carbamate** as a synthetic intermediate.



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Role as a key synthetic intermediate.

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References

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